

# 2-Bromo-6-methoxypyrazine CAS number and molecular weight

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## Compound of Interest

Compound Name: **2-Bromo-6-methoxypyrazine**

Cat. No.: **B1281960**

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## 2-Bromo-6-methoxypyrazine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **2-Bromo-6-methoxypyrazine**, a heterocyclic organic compound with applications in the flavor, fragrance, and pharmaceutical industries. This document summarizes its key physicochemical properties and provides a logical framework for its identification.

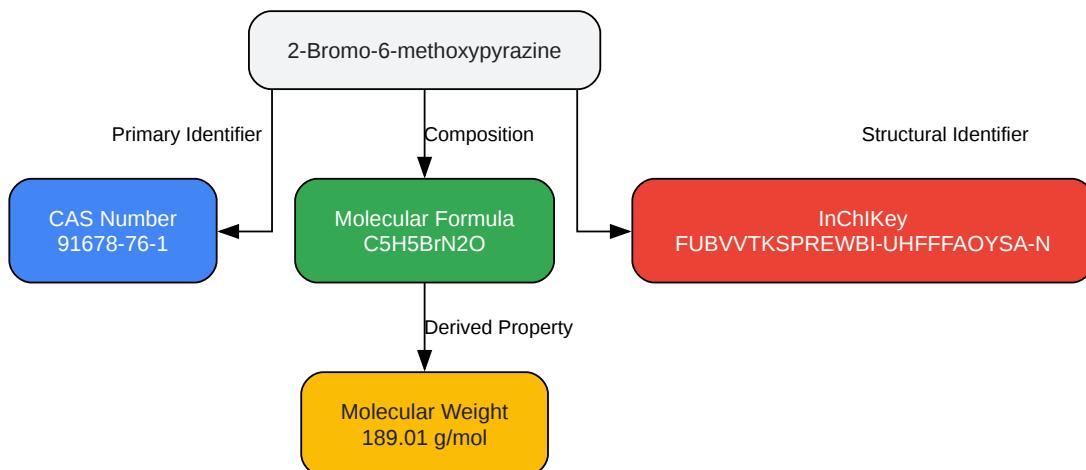
## Core Compound Properties

The fundamental identifiers and properties of **2-Bromo-6-methoxypyrazine** are detailed below. This information is critical for substance registration, safety data sheet (SDS) authoring, and experimental design.

Property	Value	Reference
CAS Number	91678-76-1	<a href="#">[1]</a>
Molecular Weight	189.01 g/mol	<a href="#">[2]</a> <a href="#">[1]</a>
Molecular Formula	C5H5BrN2O	<a href="#">[2]</a> <a href="#">[1]</a>
Purity	≥ 98% (via HPLC)	<a href="#">[1]</a>
Appearance	Off-white powder to low melting solid	<a href="#">[1]</a>
Storage Conditions	0 - 8 °C	<a href="#">[1]</a>

## Compound Identification and Structure

The unique identification of a chemical substance is paramount for regulatory compliance and scientific accuracy. The following diagram illustrates the hierarchical relationship between the various identifiers for **2-Bromo-6-methoxypyrazine**.



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Caption: Hierarchical relationship of identifiers for **2-Bromo-6-methoxypyrazine**.

## Applications in Research and Development

**2-Bromo-6-methoxypyrazine** is a versatile building block in organic synthesis. Its unique flavor and aroma profile make it a valuable ingredient in the food and beverage industry, particularly for imparting earthy and herbaceous notes.<sup>[1]</sup> In the fragrance industry, it contributes to the formulation of distinctive scents.<sup>[1]</sup> Furthermore, this compound is utilized in pharmaceutical research as a scaffold for the development of novel therapeutic agents.<sup>[1]</sup>

## Experimental Protocols

Detailed experimental protocols for the synthesis or application of **2-Bromo-6-methoxypyrazine** are highly specific to the intended research or development goal. Researchers should consult peer-reviewed scientific literature and patents for methodologies relevant to their work. The information provided in this guide serves as a foundational reference for such advanced applications.

## Safety and Handling

Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling **2-Bromo-6-methoxypyrazine**. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, please refer to the manufacturer's Safety Data Sheet (SDS).

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## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. [chemuniverse.com](http://chemuniverse.com) [chemuniverse.com]

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